

Application Note: Preparation of RKI-1447 Dihydrochloride for Intraperitoneal Injection

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Compound of Interest

Compound Name: *RKI 1447 dihydrochloride*

Cat. No.: *B1191909*

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Abstract & Introduction

RKI-1447 is a potent, small-molecule inhibitor of the Rho-associated coiled-coil containing protein kinases (ROCK1 and ROCK2), critical mediators of cytoskeletal reorganization, migration, and invasion.^{[1][2][3][4]} While highly efficacious in in vitro assays (IC₅₀: 14.5 nM for ROCK1, 6.2 nM for ROCK2), its translation to in vivo models is frequently hampered by poor aqueous solubility and the acidity of its dihydrochloride salt form.

This application note provides a field-validated, reproducible guide for preparing RKI-1447 dihydrochloride (2HCl) for intraperitoneal (IP) administration. Unlike generic protocols, this guide addresses the specific solubility cliffs of the 2HCl salt and provides two distinct formulation strategies: a Cyclodextrin-based "Gold Standard" for high-dose efficacy studies (up to 200 mg/kg) and a Co-solvent System for acute or lower-dose pharmacokinetic studies.

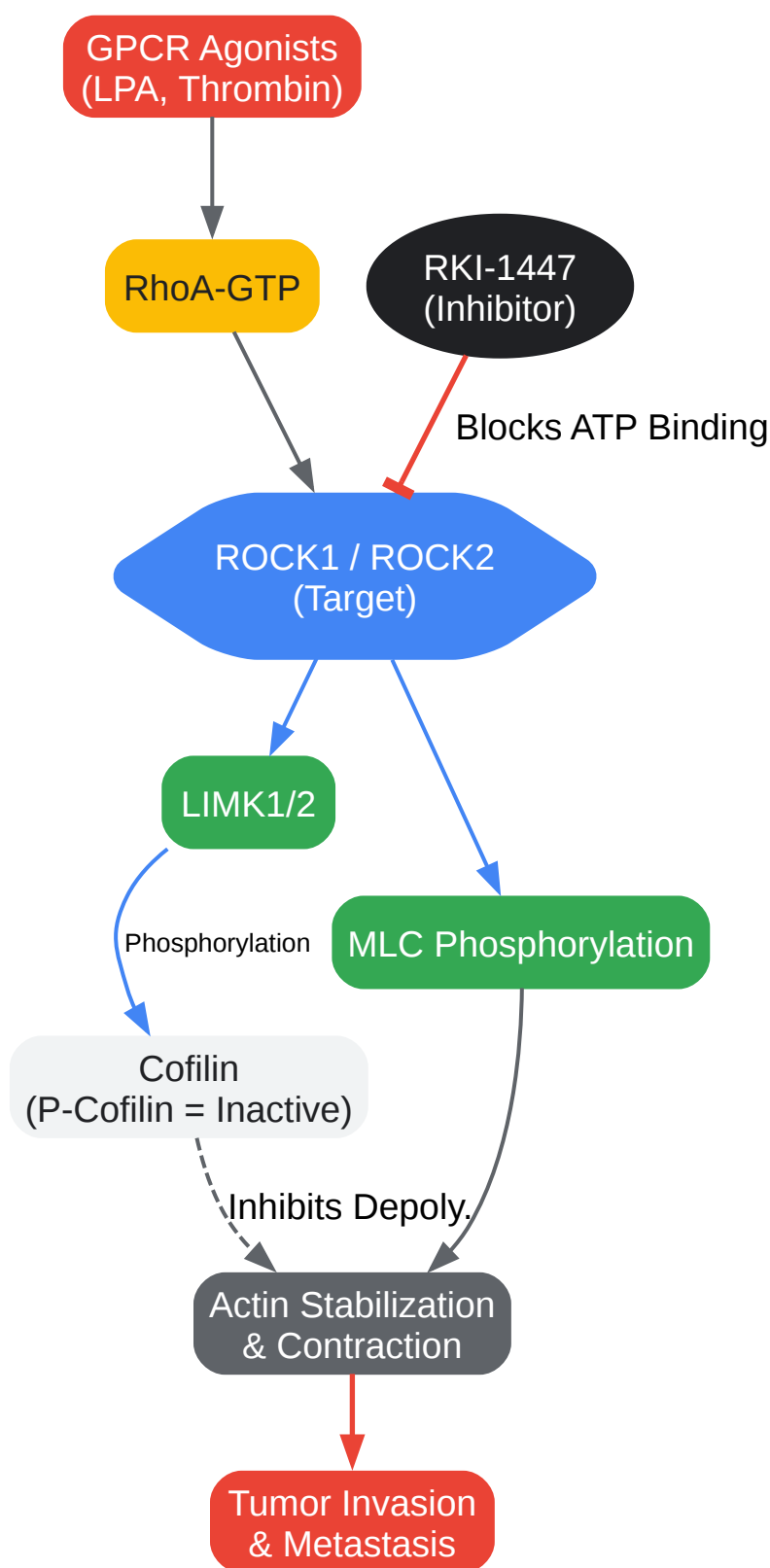
Chemical Profile^{[5][6][7][8][9][10]}

- Compound: RKI-1447 Dihydrochloride^{[3][5][6][7]}
- MW: 399.29 g/mol ^{[3][7]}

- CAS: 1782109-09-4[3][5][7]
- Solubility Baseline:
 - Water:[4][8][9][10] Low (~4 mg/mL) - Insufficient for high-dose IP.
 - DMSO: High (~40–100 mg/mL).
 - Acidity: The 2HCl moiety yields a highly acidic solution in unbuffered water (pH ~3–4), necessitating buffering to prevent peritonitis and writhing in animal subjects.

Mechanism of Action

Understanding the signaling cascade is vital for interpreting efficacy data. RKI-1447 acts by competitively binding the ATP pocket of ROCK1/2, preventing the phosphorylation of Myosin Light Chain (MLC) and LIM Kinase (LIMK), thereby collapsing actin stress fibers.



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Figure 1: RKI-1447 mechanism of action targeting the RhoA/ROCK pathway to suppress tumor invasion.

Formulation Protocols

Strategic Selection: Which Protocol to Use?

- Protocol A (Cyclodextrin): Use for long-term efficacy studies or high doses (>50 mg/kg). This method mimics the seminal Cancer Research (2012) study, reducing vehicle toxicity and irritation.
- Protocol B (Co-Solvent): Use for short-term PK studies or lower doses (<50 mg/kg). Easier to prepare but carries a higher risk of vehicle-induced toxicity due to DMSO/Tween.

Protocol A: The "Gold Standard" (HP- β -CD)

Based on Patel et al. (2012) and BenchChem guidelines.

Target Concentration: 20 mg/mL (allows 200 mg/kg dose in 200 μ L for a 20g mouse). Vehicle: 20% (w/v) 2-Hydroxypropyl- β -cyclodextrin (HP- β -CD) in PBS.

Reagents:

- RKI-1447 Dihydrochloride^{[3][8][5][6][7]}
- HP- β -CD (Sigma or equivalent)
- PBS (Phosphate Buffered Saline, pH 7.4) Note: Use PBS, not water, to help buffer the acidic salt.
- 1N NaOH (for pH adjustment)

Procedure:

- Vehicle Prep: Dissolve 2.0 g of HP- β -CD in 10 mL of PBS. Filter sterilize (0.22 μ m).
- Weighing: Weigh exactly 20 mg of RKI-1447 2HCl into a sterile microcentrifuge tube.
- Dissolution: Add 1.0 mL of the 20% HP- β -CD vehicle to the powder.

- Agitation: Vortex vigorously for 1–2 minutes. If particles persist, sonicate in a water bath at 37°C for 5–10 minutes.
- pH Adjustment (CRITICAL): Spot 2 µL onto a pH strip. It will likely be acidic (pH ~4). Carefully add 1N NaOH in 0.5 µL increments while vortexing until pH reaches ~6.0–6.5. Do not over-alkalinize, or the free base may precipitate.
- Sterilization: Pass through a 0.22 µm syringe filter (PES or PVDF membrane) immediately before injection.

Protocol B: The Co-Solvent Alternative

Standard "Selleck/MedChemExpress" formulation for hydrophobic kinase inhibitors.

Target Concentration: 2.5 mg/mL to 5 mg/mL (Suitable for 25–50 mg/kg doses). Vehicle

Composition: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.^{[5][6]}

Procedure:

- Stock: Dissolve RKI-1447 2HCl in pure DMSO to create a 50 mg/mL stock solution. (Store aliquots at -80°C).
- Stepwise Addition (To make 1 mL working solution):
 - Step 1: Pipette 100 µL of DMSO Stock (50 mg/mL) into a tube.
 - Step 2: Add 400 µL of PEG300. Vortex mix. (Solution must remain clear).
 - Step 3: Add 50 µL of Tween-80. Vortex mix.
 - Step 4: Slowly add 450 µL of warm Saline or PBS. Vortex immediately.
- Validation: Inspect for cloudiness. If precipitation occurs, sonicate.^{[5][6]} If it persists, the concentration is too high for this vehicle; dilute with more vehicle.

Dosing & Administration Guidelines

Maximum Tolerated Volumes

For IP injection in mice, the guideline volume is 10 mL/kg.

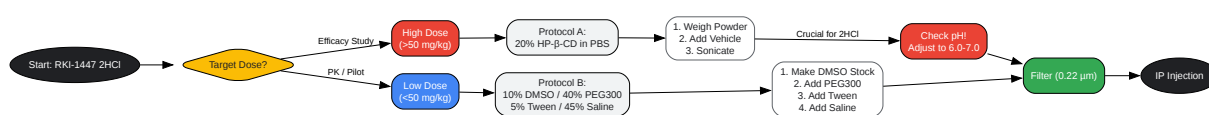
- 20g Mouse: Ideal = 100–200 μ L. Max = 400 μ L (not recommended for repeated dosing).

Dose Calculation Table (Based on 20g Mouse)

Target Dose (mg/kg)	Required Drug (mg/mouse)	Conc. @ 100 μ L Inj.[4] Vol	Conc. @ 200 μ L Inj. Vol	Recommended Protocol
10 mg/kg	0.2 mg	2 mg/mL	1 mg/mL	Protocol B (Co-Solvent)
50 mg/kg	1.0 mg	10 mg/mL	5 mg/mL	Protocol B or A
100 mg/kg	2.0 mg	20 mg/mL	10 mg/mL	Protocol A (HP- β -CD)
200 mg/kg*	4.0 mg	40 mg/mL	20 mg/mL	Protocol A (HP- β -CD)

*Note: 200 mg/kg was the efficacy dose used by Patel et al. (2012) to achieve 87% tumor inhibition.

Workflow Visualization



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Figure 2: Decision tree for vehicle selection and preparation workflow.

Troubleshooting & Safety

- Precipitation upon Saline Addition (Protocol B): This is the "crashing out" phenomenon.

- Solution: Ensure the DMSO/PEG/Tween mixture is well-vortexed before adding saline. Add saline dropwise. If it still crashes, reduce the final concentration or switch to Protocol A.
- Animal Distress (Writhing):
 - Cause: Solution is too acidic (common with Dihydrochloride salts).
 - Solution: Re-check pH. If pH < 5.0, neutralize with dilute NaOH. Ensure the solution is isotonic.
- Storage:
 - Store RKI-1447 powder at -20°C.[3][7]
 - Formulated solutions (Protocol A or B) should be prepared fresh daily. Do not store aqueous solutions of the inhibitor for >24 hours as hydrolysis or precipitation may occur.

References

- Patel, R. A., et al. (2012). "RKI-1447 is a potent inhibitor of the Rho-associated ROCK kinases with anti-invasive and antitumor activities in breast cancer." [1] Cancer Research, 72(19), 5025–5034.[1]
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